

# 1-Azido-2-bromoethane IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Azido-2-bromoethane

Cat. No.: B2706254

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## A Technical Guide to 1-Azido-2-bromoethane

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides an in-depth look at **1-azido-2-bromoethane**, a versatile bifunctional compound used in various synthetic applications.

## Chemical Identity

The formal IUPAC name for this compound is **1-azido-2-bromoethane**<sup>[1][2]</sup>. It is also known by several synonyms, which are listed below for comprehensive identification.

Synonyms:

- 1-azido-2-bromo-ethane<sup>[1]</sup>
- 2-Bromoethyl azide
- CAS Number: 19263-22-0<sup>[1][2][3][4][5]</sup>
- SCHEMBL19583870<sup>[1]</sup>
- EN300-93799<sup>[1]</sup>
- G86888<sup>[1]</sup>

## Physicochemical Properties

A summary of the key quantitative data for **1-azido-2-bromoethane** is presented in the table below, facilitating easy comparison of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>4</sub> BrN <sub>3</sub>	[1][2][3]
Molecular Weight	149.98 g/mol	[3]
Melting Point	51 °C	[3]
Boiling Point	49 °C (at 20 Torr)	[3]
Density	1.71 g/cm <sup>3</sup> (at 25 °C)	[3]
Appearance	Colorless to pale yellow liquid	[2][4]

## Synthesis and Reactivity

**1-azido-2-bromoethane** is a valuable building block in organic synthesis due to the presence of two reactive functional groups: an azide and a bromo group.

### Experimental Protocol: Synthesis from 2-Bromoethylamine Hydrobromide

One common and high-yielding method for the synthesis of **1-azido-2-bromoethane** involves the reaction of 2-bromoethylamine hydrobromide with sodium azide.[3]

Materials:

- 2-bromoethylamine hydrobromide
- Sodium azide
- Deionized water

Procedure:

- Dissolve 2-bromoethylamine hydrobromide in deionized water at room temperature.
- To this solution, add a stoichiometric equivalent of sodium azide.
- Stir the reaction mixture at room temperature. The reaction proceeds readily, typically achieving a high yield of approximately 99%.<sup>[3]</sup>
- The product, **1-azido-2-bromoethane**, can then be extracted and purified using standard laboratory techniques.

## Chemical Reactions

The dual functionality of **1-azido-2-bromoethane** allows it to participate in a variety of chemical transformations:

- Nucleophilic Substitution: The bromine atom serves as a good leaving group and can be displaced by various nucleophiles.<sup>[2][3]</sup>
- Click Chemistry: The azide group is a key participant in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry".<sup>[3]</sup>
- Staudinger Reaction: The azide can react with phosphines in the Staudinger reaction to form an aza-ylide, which can be subsequently hydrolyzed to a primary amine.<sup>[3]</sup>
- Reduction: The azido group can be reduced to a primary amine using reducing agents like lithium aluminum hydride.<sup>[3]</sup>
- Elimination Reactions: Under certain conditions, such as treatment with sodium hydrogentelluride, it can undergo an E2-type  $\beta$ -elimination to yield the corresponding olefin.<sup>[2][3]</sup>

## Applications in Research and Development

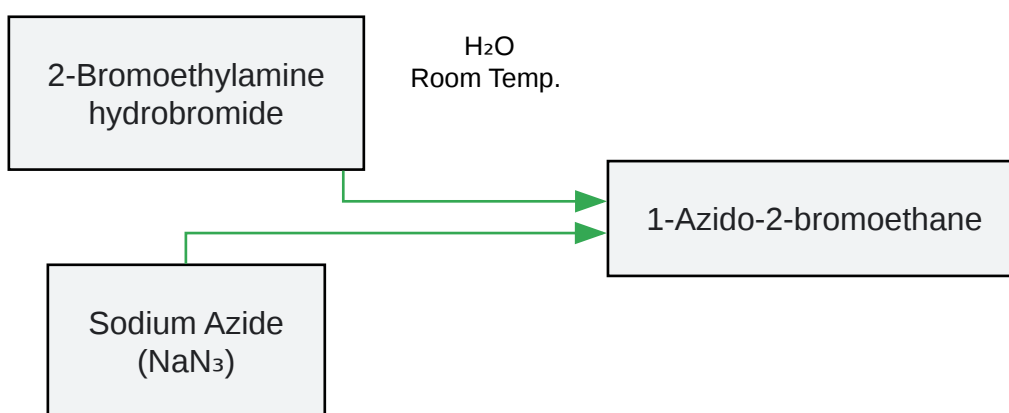
The unique reactivity of **1-azido-2-bromoethane** makes it a valuable tool in several areas of chemical and pharmaceutical research:

- Synthesis of Heterocycles: It serves as a precursor for the synthesis of various nitrogen-containing heterocyclic compounds.<sup>[2]</sup>

- **Fluorescent Dye Synthesis:** It is a key intermediate in the preparation of fluorescent probes and dyes.[3]
- **Polymer Chemistry:** This compound can be used to functionalize polymers through azide coupling or bromine-mediated crosslinking.[3]

## Synthetic Pathway Diagram

The following diagram illustrates the synthesis of **1-azido-2-bromoethane** from 2-bromoethylamine hydrobromide.



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Caption: Synthesis of **1-azido-2-bromoethane**.

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## References

1. 1-Azido-2-bromoethane | C<sub>2</sub>H<sub>4</sub>BrN<sub>3</sub> | CID 13816340 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]
3. 1-Azido-2-bromoethane | 19263-22-0 | Benchchem [benchchem.com]

- 4. cymitquimica.com [cymitquimica.com]
- 5. 1-azido-2-bromoethane synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [1-Azido-2-bromoethane IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2706254#1-azido-2-bromoethane-iupac-name-and-synonyms]

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